

Application Notes and Protocols: 9,10-Dinitroanthracene in Organic Synthesis

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Compound of Interest

Compound Name: 9,10-Dinitroanthracene

Cat. No.: B1595615

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This document provides detailed application notes and experimental protocols for the use of **9,10-Dinitroanthracene** as a versatile building block in organic synthesis. The primary application highlighted is its role as a precursor to 9,10-diaminoanthracene, a valuable monomer in the synthesis of high-performance polymers and a key intermediate for the development of novel heterocyclic compounds and functional materials.

Overview and Key Applications

9,10-Dinitroanthracene is a nitrated polycyclic aromatic hydrocarbon. While direct applications are limited, its synthetic utility lies in the reactivity of the nitro groups, which can be readily reduced to primary amines. This transformation opens up a wide range of synthetic possibilities.

Key Synthetic Applications:

- Precursor to 9,10-Diaminoanthracene: The most significant application of **9,10-Dinitroanthracene** is its conversion to 9,10-diaminoanthracene. This diamine is a rigid, aromatic monomer used in the synthesis of:
 - Polyimides: High-performance polymers with exceptional thermal stability, chemical resistance, and mechanical properties.

- Polyamides and other polymers: Incorporation of the rigid anthracene core can impart unique photophysical and mechanical properties to the resulting polymers.
- Synthesis of Heterocyclic Systems: The diaminoanthracene intermediate can be used to construct novel heterocyclic structures fused to the anthracene core, which are of interest in materials science and medicinal chemistry.

Physicochemical Data

A summary of the key physical and chemical properties of **9,10-Dinitroanthracene** and its primary synthetic derivative, 9,10-diaminoanthracene, is provided below for easy reference.

Property	9,10-Dinitroanthracene	9,10-Diaminoanthracene
Molecular Formula	$C_{14}H_8N_2O_4$ [1] [2]	$C_{14}H_{12}N_2$ [3]
Molecular Weight	268.22 g/mol [1] [2]	208.26 g/mol [3]
CAS Number	33685-60-8 [2] [4]	53760-37-5 [3]
Appearance	-	-
Melting Point	Not available	Not available
Solubility	-	Soluble in polar organic solvents like DMSO and acetone. [5]
Hydrogen Bond Donor Count	0 [2]	2 [3]
Hydrogen Bond Acceptor Count	4 [1]	2 [3]

Note: Experimental data for some properties of **9,10-Dinitroanthracene** are not readily available in the public domain.

Experimental Protocols

3.1. Synthesis of **9,10-Dinitroanthracene**

A general procedure for the synthesis of **9,10-Dinitroanthracene** from 9,10-Anthracenedicarboxylic acid is described below.

Reaction Scheme:

Materials:

- 9,10-Anthracenedicarboxylic acid
- Potassium persulfate ($K_2S_2O_8$)
- Bismuth nitrate ($Bi(NO_3)_3$)
- Acetonitrile (CH_3CN)
- Ethyl acetate
- Celite
- Silica gel for column chromatography

Procedure:

- In an oven-dried resealable screw-cap reaction tube equipped with a magnetic stir bar, add potassium persulfate (1.75 mmol) and bismuth nitrate (1.0 mmol).
- To this mixture, add 9,10-Anthracenedicarboxylic acid (0.5 mmol) followed by acetonitrile (3 mL).
- Seal the tube and place it in a preheated oil bath at 130 °C.
- Stir the reaction mixture vigorously for 24 hours in an air atmosphere.
- After 24 hours, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (2 mL) and filter through a pad of Celite, eluting with an additional 10 mL of ethyl acetate.
- Concentrate the filtrate under reduced pressure.

- Purify the resulting residue by column chromatography on silica gel to afford **9,10-Dinitroanthracene**.

3.2. Reduction of **9,10-Dinitroanthracene** to 9,10-Diaminoanthracene

The following protocol is a general method for the reduction of dinitroarenes and is adapted for the synthesis of 9,10-diaminoanthracene.

Reaction Scheme:

Materials:

- **9,10-Dinitroanthracene**
- Sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend **9,10-Dinitroanthracene** (10 mmol) in 100 mL of deionized water.
- To this suspension, add sodium hydroxide (30 mmol). Stir the mixture until the sodium hydroxide has dissolved.
- Reduction: Gently heat the mixture to 50-60 °C.
- Slowly add sodium dithionite (40-50 mmol) in portions to the heated suspension. The addition should be controlled to manage any exotherm and gas evolution.
- After the addition is complete, continue to stir the reaction mixture at 50-60 °C for 1-2 hours, or until TLC analysis indicates the complete consumption of the starting material.

- Work-up: Cool the reaction mixture to room temperature.
- Collect the precipitated product by vacuum filtration using a Büchner funnel.
- Wash the filter cake thoroughly with deionized water until the filtrate is neutral.
- Further wash the product with a small amount of cold ethanol to remove any organic impurities.
- Purification: Dry the crude 9,10-diaminoanthracene. If necessary, the product can be further purified by recrystallization from a suitable solvent such as ethanol or a toluene/ethanol mixture.

3.3. Synthesis of a Polyimide from 9,10-Diaminoanthracene (General Procedure)

This protocol outlines a general two-step procedure for the synthesis of a polyimide using 9,10-diaminoanthracene and a commercially available dianhydride, such as Pyromellitic dianhydride (PMDA).

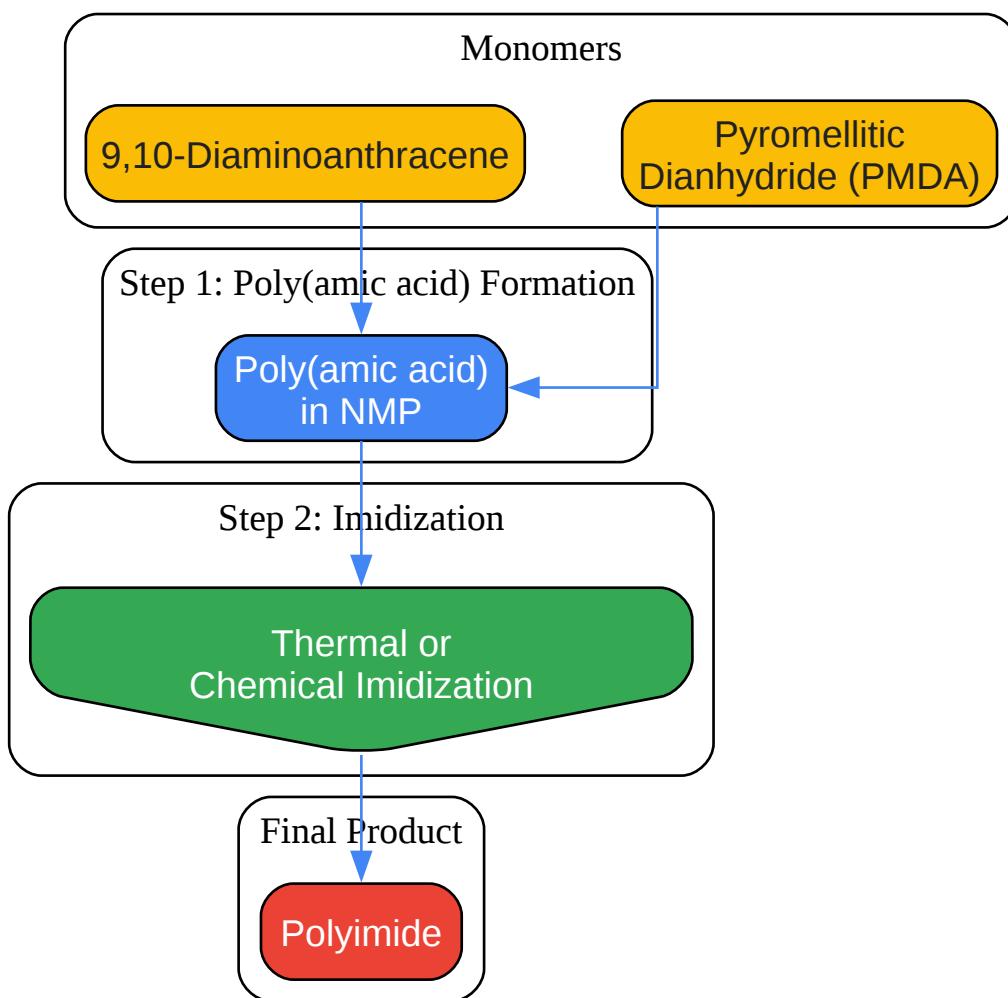
Reaction Scheme:

Step 1: Poly(amic acid) formation

Poly(amic acid) --(Heat)--> Polyimide

Caption: Workflow for the synthesis of **9,10-Dinitroanthracene**.

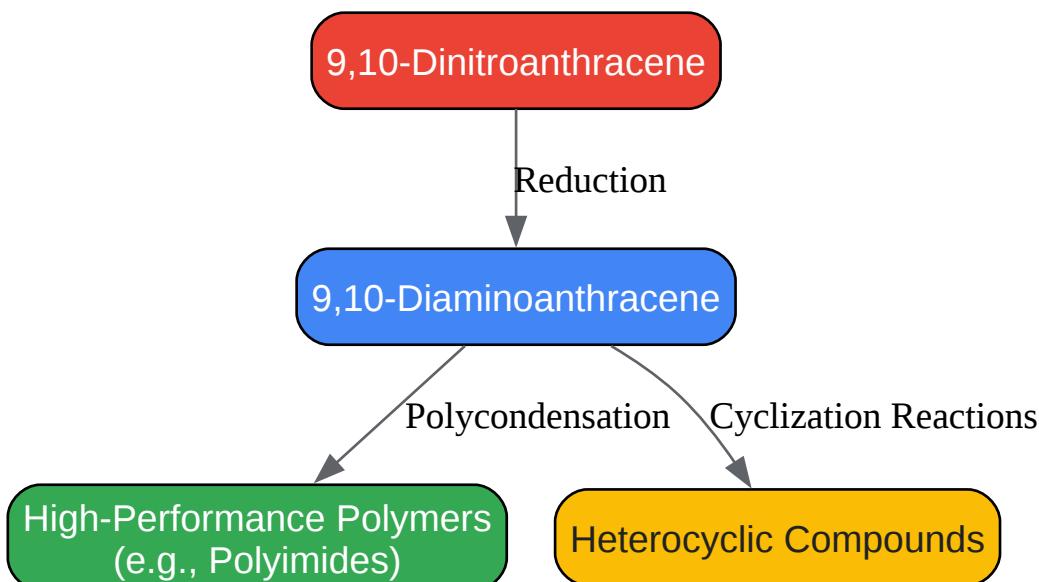
Diagram 2: Two-Step Synthesis of Polyimide



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Caption: General workflow for the synthesis of a polyimide.

Diagram 3: Logical Relationship of Compounds



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Caption: Synthetic utility of **9,10-Dinitroanthracene**.

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